

Spectroscopic Characterization of 2-(3-Fluorophenyl)pyrrolidine HCl: A Technical Guide

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Compound of Interest

Compound Name: 2-(3-Fluorophenyl)pyrrolidine
hydrochloride

CAS No.: 1193390-31-6

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Introduction

In the landscape of modern drug discovery and development, the precise structural elucidation and purity assessment of novel chemical entities are paramount.^{[1][2]} **2-(3-Fluorophenyl)pyrrolidine hydrochloride** is a key building block in medicinal chemistry, valued for its role in constructing a wide array of pharmacologically active agents. Its structural integrity directly influences the biological activity and safety profile of the final drug candidates. This technical guide provides a comprehensive overview of the core spectroscopic techniques used to characterize this compound: Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Infrared (IR) Spectroscopy.

This document is designed for researchers, scientists, and drug development professionals. It moves beyond a simple presentation of data, offering insights into the causality behind experimental choices and a framework for interpreting the resulting spectra. The protocols and analyses described herein are designed to be self-validating, ensuring a high degree of confidence in the structural assignment.

Mass Spectrometry (MS)

Mass spectrometry is an indispensable tool in pharmaceutical analysis for confirming molecular weight and providing clues about a molecule's structure through fragmentation analysis.^{[3][4]} For a polar, saline compound like 2-(3-Fluorophenyl)pyrrolidine HCl, Electrospray Ionization (ESI) is the method of choice due to its soft ionization nature, which typically preserves the molecular ion.

Predicted Mass Spectrometry Data

The analysis targets the free base ($C_{10}H_{12}FN$, Exact Mass: 165.0954) which is protonated during ESI analysis.

Adduct	Predicted m/z
$[M+H]^+$	166.1027
$[M+Na]^+$	188.0846

Data sourced from publicly available chemical databases.

Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

The objective is to obtain a high-resolution mass spectrum to confirm the molecular weight of the title compound.

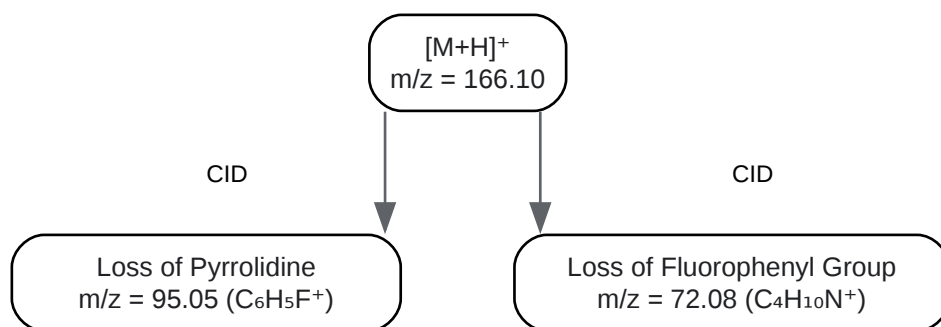
- Sample Preparation:
 - Accurately weigh approximately 1 mg of 2-(3-Fluorophenyl)pyrrolidine HCl.
 - Dissolve the sample in 1 mL of a suitable solvent, typically a mixture of methanol and water (e.g., 50:50 v/v), to create a 1 mg/mL stock solution.
 - Prepare a dilute working solution (e.g., 1-10 μ g/mL) by diluting the stock solution with the same solvent system. A small amount of formic acid (0.1%) can be added to the solvent to facilitate protonation and improve signal intensity.

- Instrumentation and Analysis:
 - Utilize a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
 - Set the ESI source to positive ion mode.
 - Infuse the sample solution directly into the mass spectrometer at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
 - Acquire data over a mass range of m/z 50-500.
 - Key parameters to optimize include capillary voltage, cone voltage, and desolvation gas temperature and flow rate.[5]

Data Interpretation

The primary peak of interest in the ESI-MS spectrum will be the protonated molecule, $[\text{M}+\text{H}]^+$. For 2-(3-Fluorophenyl)pyrrolidine, this corresponds to an m/z of approximately 166.1027. The high-resolution measurement allows for the confirmation of the elemental composition ($\text{C}_{10}\text{H}_{13}\text{FN}^+$). The presence of a less intense peak at m/z 188.0846 would correspond to the sodium adduct $[\text{M}+\text{Na}]^+$, a common observation in ESI-MS.[6]

Further structural information can be obtained through tandem mass spectrometry (MS/MS) experiments, where the $[\text{M}+\text{H}]^+$ ion is isolated and fragmented.



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Caption: Predicted MS/MS fragmentation of 2-(3-Fluorophenyl)pyrrolidine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the complete structural elucidation of organic molecules in solution.[1][2] It provides detailed information about the carbon-hydrogen framework of the molecule. For amine hydrochlorides, deuterated solvents like DMSO-d₆ or D₂O are often used due to their ability to dissolve the salt and the nature of their exchangeable proton signals.[7]

Predicted ¹H and ¹³C NMR Data

The following tables present predicted chemical shifts for 2-(3-Fluorophenyl)pyrrolidine HCl in DMSO-d₆. These predictions are based on established chemical shift principles and data from analogous structures.

Table 2.1: Predicted ¹H NMR Data

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2'	~ 7.6 - 7.8	m	-
H-4', H-5', H-6'	~ 7.2 - 7.5	m	-
H-2	~ 4.6 - 4.8	t	~ 8 - 9
H-5a, H-5b	~ 3.3 - 3.5	m	-
H-3a, H-3b	~ 2.2 - 2.4	m	-
H-4a, H-4b	~ 1.9 - 2.1	m	-
NH ₂ ⁺	~ 9.5 - 10.5	br s	-

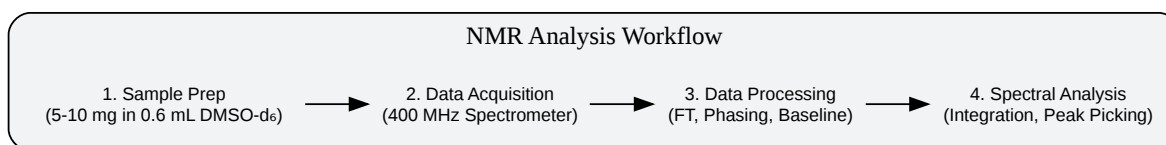
Table 2.2: Predicted ¹³C NMR Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1' (C-F)	~ 161 - 164 (d)
C-3'	~ 140 - 142 (d)
C-5'	~ 131 - 133 (d)
C-6'	~ 124 - 126 (s)
C-2'	~ 116 - 118 (d)
C-4'	~ 114 - 116 (d)
C-2	~ 62 - 64
C-5	~ 45 - 47
C-3	~ 32 - 34
C-4	~ 23 - 25

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation:
 - Dissolve 5-10 mg of 2-(3-Fluorophenyl)pyrrolidine HCl in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
 - Transfer the solution to a 5 mm NMR tube.
- ^1H NMR Acquisition:
 - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
 - Use a standard single-pulse experiment.
 - Acquire a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.

- Process the data with appropriate Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum on the same instrument.
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - A larger number of scans will be required (e.g., 1024 or more) due to the low natural abundance of ^{13}C .



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Caption: General workflow for NMR sample preparation and analysis.

Data Interpretation

- ^1H NMR: The aromatic region is expected to show complex multiplets due to proton-proton and proton-fluorine couplings. The proton at C2 (benzylic position) will be deshielded and appear as a triplet. The pyrrolidine ring protons will appear as multiplets in the aliphatic region. The broad singlet in the downfield region (9.5-10.5 ppm) is characteristic of the ammonium protons of the HCl salt.
- ^{13}C NMR: The carbon attached to fluorine (C-1') will appear as a doublet with a large one-bond C-F coupling constant. Other aromatic carbons will also show smaller couplings to fluorine. The aliphatic carbons of the pyrrolidine ring will appear in their expected regions.[8]

Infrared (IR) Spectroscopy

Infrared spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.^[9] The spectrum provides a unique "fingerprint" of the molecule, which is useful for identification and quality control.

Predicted IR Absorption Bands

Table 3.1: Predicted Characteristic IR Absorptions

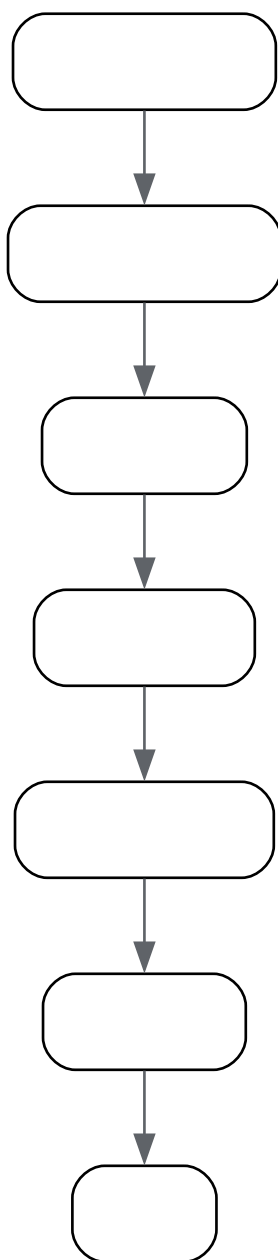
Wavenumber (cm ⁻¹)	Vibration Type	Intensity
~ 2700-3000	N-H Stretch (secondary amine salt)	Strong, Broad
~ 2850-2960	C-H Stretch (aliphatic)	Medium
~ 3010-3100	C-H Stretch (aromatic)	Weak
~ 1580-1600	N-H Bend (secondary amine salt)	Medium
~ 1450-1500	C=C Stretch (aromatic ring)	Medium
~ 1200-1250	C-F Stretch	Strong
~ 700-900	C-H Bend (aromatic out-of-plane)	Strong

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR is a modern, convenient method for analyzing solid samples with minimal preparation.^[10] ^[11]

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or zinc selenide) is clean.
 - Record a background spectrum of the empty, clean crystal. This will be automatically subtracted from the sample spectrum.

- Sample Analysis:
 - Place a small amount (a few milligrams) of the solid 2-(3-Fluorophenyl)pyrrolidine HCl powder directly onto the ATR crystal.
 - Apply pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.
 - Collect the spectrum over the range of 4000-600 cm^{-1} .
 - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Cleaning:
 - After analysis, clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue.



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Caption: Step-by-step workflow for ATR-FTIR analysis.

Data Interpretation

The IR spectrum will be dominated by a very broad and strong absorption in the 2700-3000 cm^{-1} region, which is characteristic of the N-H stretching vibration in a secondary amine salt. [12] The presence of the aromatic ring will be confirmed by the weaker C-H stretches above 3000 cm^{-1} and the C=C stretching bands around 1450-1500 cm^{-1} . A strong band

corresponding to the C-F stretch is expected around 1200-1250 cm^{-1} . The region below 1400 cm^{-1} is the fingerprint region, which provides a unique pattern for the compound.

Conclusion

The collective application of Mass Spectrometry, NMR Spectroscopy, and Infrared Spectroscopy provides a robust and comprehensive characterization of 2-(3-Fluorophenyl)pyrrolidine HCl. MS confirms the molecular weight, NMR elucidates the detailed atomic connectivity and structure, and IR identifies the key functional groups. Together, these techniques form the cornerstone of analytical chemistry in a drug development setting, ensuring the identity, purity, and structural integrity of critical pharmaceutical intermediates.

References

- Sun, D., et al. (2017). Discovery of 4-((3'R,4'S,5'R)-6''-Chloro-4'-(3-chloro-2-fluorophenyl)-1'-ethyl-2''-oxodispiro[cyclohexane-1,2'-pyrrolidine-3',3''-indoline]-5'-carboxamido. ACS Publications. Available at: [\[Link\]](#)
- Drawell. (n.d.). Sample Preparation for FTIR Analysis. Drawell Instrument Co., Ltd.. Available at: [\[Link\]](#)
- Kupce, E., & Claridge, T. D. W. (2019). NMR spectroscopy in drug discovery and development: Evaluation of physico-chemical properties. PMC. Available at: [\[Link\]](#)
- de Hoffmann, E., & Stroobant, V. (2017). A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation. PMC. Available at: [\[Link\]](#)
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the. The Journal of Organic Chemistry.
- Walji, A. M., et al. (2016). 3-(1H-pyrrolo[2,3-c]pyridin-1-yl)isoquinolin-5-amine ([¹⁸F]-MK-6240): A Positron Emission Tomography (PET) Imaging Agent for Quantification of Neurofibrillary Tangles (NFTs). PubMed. Available at: [\[Link\]](#)

- Gu, H., & Liu, G. (2023). What is the role of current mass spectrometry in pharmaceutical analysis?. PubMed. Available at: [\[Link\]](#)
- Kupce, E., & Claridge, T. D. W. (2019). NMR spectroscopy in drug discovery and development: Evaluation of physico-chemical properties. ResearchGate. Available at: [\[Link\]](#)
- Unknown. (n.d.). Sample preparation for FT-IR. University of Colorado Boulder.
- de Hoffmann, E., & Stroobant, V. (2017). A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation. ResearchGate. Available at: [\[Link\]](#)
- Specac Ltd. (n.d.). Interpreting Infrared Spectra. Specac Ltd.. Available at: [\[Link\]](#)
- Pharma Focus America. (n.d.). Mass Spectrometry Techniques in Pharmaceutical Analysis: A Pathway to Improved Drug Quality. Pharma Focus America. Available at: [\[Link\]](#)
- Gu, J. (n.d.). Electrospray Ionisation Mass Spectrometry: Principles and Clinical Applications. PMC. Available at: [\[Link\]](#)
- Singh, S. (2015). Mass Spectrometry in Pharmaceutical Analysis. ResearchGate. Available at: [\[Link\]](#)
- Rial, L. P. (2023). Principles and Applications of Nuclear Magnetic Resonance (NMR) Spectroscopy in Analytical Chemistry. Longdom Publishing. Available at: [\[Link\]](#)
- Unknown. (2024). The Search for the Optimal Methodology for Predicting Fluorinated Cathinone Drugs NMR Chemical Shifts. MDPI.
- The Organic Chemistry Tutor. (2020). IR Spectroscopy - Basic Introduction. YouTube. Available at: [\[Link\]](#)
- Thermo Scientific. (2015). FTIR Sampling Techniques - Transmission: Solids Sample Preparation. YouTube. Available at: [\[Link\]](#)
- Oregon State University. (n.d.). Infrared Spectra: Identifying Functional Groups. Oregon State University. Available at: [\[Link\]](#)

- Wikipedia. (n.d.). Amine. Wikipedia. Available at: [\[Link\]](#)
- Walji, A. M., et al. (n.d.). 3-(1H-pyrrolo[2,3-c]pyridin-1-yl)isoquinolin-5. AWS.
- Takeda, S., et al. (2023). Probe ESI Mass Spectrometry Analysis | Protocol Preview. YouTube. Available at: [\[Link\]](#)
- Longdom Publishing. (n.d.). Principles and Applications of Mass Spectrometry in Pharmaceutical Analysis. Longdom Publishing. Available at: [\[Link\]](#)
- Spectroscopy Online. (2024). NMR Spectroscopy Revolutionizes Drug Discovery. Spectroscopy Online. Available at: [\[Link\]](#)
- Master Organic Chemistry. (2016). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Master Organic Chemistry. Available at: [\[Link\]](#)
- Polymer Chemistry Characterization Lab. (n.d.). Sample Preparation – FT-IR/ATR. University of Southern Mississippi. Available at: [\[Link\]](#)
- Alver, Ö., et al. (2011). Experimental and theoretical NMR study of 4-(1-pyrrolidiny)piperidine. ResearchGate. Available at: [\[Link\]](#)
- Biocompare. (2019). Prepping Small Molecules for Mass Spec. Biocompare. Available at: [\[Link\]](#)
- Organometallics. (n.d.). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry.
- Spectroscopy Online. (2024). Evolving Role of Mass Spectrometry in Pharmaceutical Analysis Highlighted in New Review. Spectroscopy Online. Available at: [\[Link\]](#)
- Unknown. (n.d.). INFRARED SPECTROSCOPY (IR). University of South Carolina.
- ChemRxiv. (2025). CASCADE-2.0: Real Time Prediction of ^{13}C -NMR Shifts with sub-ppm Accuracy. ChemRxiv.
- Filo. (2025). Predict (by means of a drawing) ^{13}C and ^1H NMR spectra for the following. Filo.
- MDPI. (n.d.).
- Haar, W., et al. (1975). ^{13}C -nuclear magnetic resonance study of [85% ^{13}C -enriched proline]thyrotropin releasing factor: ^{13}C - ^{13}C vicinal coupling constants and conformation of

the proline residue. PubMed. Available at: [\[Link\]](#)

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Sources

- 1. NMR spectroscopy in drug discovery and development: Evaluation of physico-chemical properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 2. longdom.org [longdom.org]
- 3. What is the role of current mass spectrometry in pharmaceutical analysis? - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 4. pharmafocusamerica.com [pharmafocusamerica.com]
- 5. Electrospray Ionisation Mass Spectrometry: Principles and Clinical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 6. A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc.ncbi.nlm.nih.gov/)]
- 7. chem.washington.edu [chem.washington.edu]
- 8. ^{13}C -nuclear magnetic resonance study of [85% ^{13}C -enriched proline]thyrotropin releasing factor: ^{13}C - ^{13}C vicinal coupling constants and conformation of the proline residue - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. documents.thermofisher.com [documents.thermofisher.com]
- 11. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 12. Amine - Wikipedia [en.wikipedia.org]
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